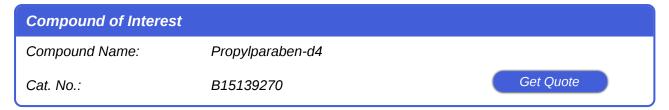


# Deconstructing the Propylparaben-d4 Certificate of Analysis: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

The Certificate of Analysis (CoA) is a critical document that accompanies high-purity chemical standards, providing a comprehensive summary of its quality and identity. For researchers, scientists, and drug development professionals utilizing **Propylparaben-d4**, a deuterated internal standard, a thorough understanding of its CoA is paramount for ensuring the accuracy and validity of analytical data. This in-depth guide will dissect the components of a typical **Propylparaben-d4** CoA, offering insights into the data presentation, detailed experimental methodologies, and the logical workflow of quality control testing.

## Understanding the Basics of a Certificate of Analysis

A Certificate of Analysis serves as a formal declaration from the manufacturer that the product meets a specific set of quality criteria. It is an essential document for traceability and compliance in regulated industries. Key information typically includes product identification, a batch or lot number, manufacturing and expiration dates, and a summary of the analytical tests performed with their corresponding specifications and results.

### **Quantitative Data Summary**

The following tables summarize the typical quantitative data found on a Certificate of Analysis for **Propylparaben-d4**. These values are representative and may vary between different



suppliers and batches.

Table 1: Identification and General Properties

Parameter	Specification	Typical Value
Product Name	Propylparaben-d4	Propylparaben-d4
CAS Number	1219802-67-1	1219802-67-1
Chemical Formula	С10Н8D4О3	C <sub>10</sub> H <sub>8</sub> D <sub>4</sub> O <sub>3</sub>
Molecular Weight	184.23 g/mol	184.23 g/mol
Appearance	White to off-white solid	Conforms
Solubility	Soluble in Methanol, Acetonitrile	Conforms

Table 2: Purity and Isotopic Enrichment

Parameter	Method	Specification	Typical Value
Chemical Purity (HPLC)	HPLC-UV	≥98.0%	99.8%
Isotopic Purity (Mass Spec)	LC-MS/MS	≥99 atom % D	99.6 atom % D
Deuterium Incorporation	<sup>1</sup> H NMR	Consistent with structure	Conforms

Table 3: Residual Solvents and Impurities



Parameter	Method	Specification	Typical Value
Residual Solvents	GC-HS	≤0.5%	<0.1%
Water Content (Karl Fischer)	Karl Fischer Titration	≤0.5%	0.02%
Sulphated Ash	Gravimetry	≤0.1%	<0.05%

### **Experimental Protocols**

The analytical methods cited in a CoA are crucial for understanding how the quality of **Propylparaben-d4** was assessed. Below are detailed methodologies for the key experiments.

## High-Performance Liquid Chromatography (HPLC) for Chemical Purity

Purpose: To determine the chemical purity of the **Propylparaben-d4** by separating it from any non-deuterated or other impurities.

#### Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μm)

#### Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (for pH adjustment)

#### Procedure:

• Mobile Phase Preparation: A mixture of acetonitrile and water (e.g., 50:50 v/v), with the aqueous phase acidified to a pH of ~3 with phosphoric acid.



- Standard Preparation: A standard solution of **Propylparaben-d4** is prepared in the mobile phase at a known concentration (e.g., 1 mg/mL).
- Sample Preparation: The sample to be tested is dissolved in the mobile phase to the same concentration as the standard.
- Chromatographic Conditions:

Flow Rate: 1.0 mL/min

Injection Volume: 10 μL

Column Temperature: 25 °C

UV Detection Wavelength: 254 nm

Analysis: The standard and sample solutions are injected into the HPLC system. The purity
is calculated by comparing the area of the main peak in the sample chromatogram to the
total area of all peaks (Area Percent method).

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Isotopic Purity

Purpose: To confirm the identity and determine the isotopic purity of **Propylparaben-d4**.

#### Instrumentation:

• Liquid chromatography system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

#### Reagents:

- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid



#### Procedure:

- Mobile Phase Preparation: A gradient of mobile phase A (water with 0.1% formic acid) and mobile phase B (acetonitrile with 0.1% formic acid).
- Sample Preparation: The **Propylparaben-d4** sample is diluted to a low concentration (e.g., 100 ng/mL) in the initial mobile phase composition.
- LC Conditions: A suitable gradient is used to elute the analyte from the analytical column.
- MS/MS Conditions:
  - Ionization Mode: Negative Electrospray Ionization (ESI-)
  - Multiple Reaction Monitoring (MRM):
    - Propylparaben-d4: Precursor ion (m/z) 183.1 → Product ion (m/z) 96.1
    - Propylparaben (unlabeled): Precursor ion (m/z) 179.1 → Product ion (m/z) 92.1
- Analysis: The relative response of the deuterated and non-deuterated species is used to calculate the isotopic enrichment.

## <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

Purpose: To confirm the chemical structure and the position of the deuterium labels.

#### Instrumentation:

NMR Spectrometer (e.g., 400 MHz)

#### Reagents:

Deuterated solvent (e.g., Chloroform-d, CDCl<sub>3</sub>)

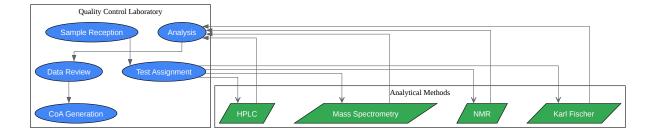
#### Procedure:



- Sample Preparation: A small amount of the **Propylparaben-d4** sample is dissolved in the deuterated solvent in an NMR tube.
- Data Acquisition: The <sup>1</sup>H NMR spectrum is acquired.
- Analysis: The absence or significant reduction of signals corresponding to the aromatic
  protons confirms the successful deuteration at the specified positions on the phenyl ring. The
  remaining signals for the propyl chain should be present and consistent with the structure.

### **Mandatory Visualizations**

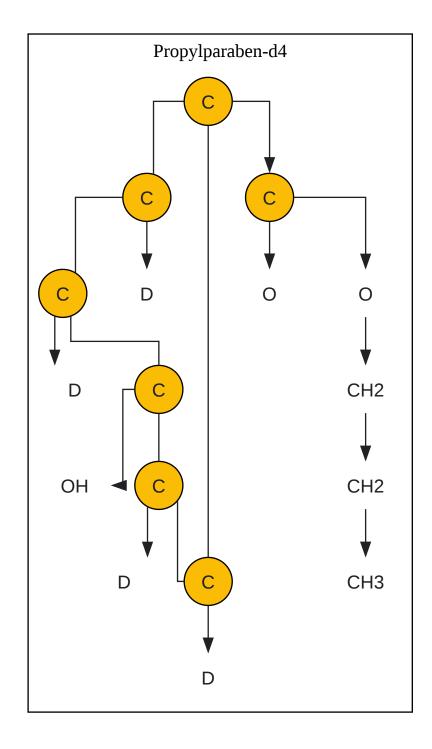
The following diagrams illustrate key workflows and concepts related to the Certificate of Analysis and the analyte itself.



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CoA Workflow from Sample to Certificate





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#### Chemical Structure of Propylparaben-d4

By carefully reviewing each section of the **Propylparaben-d4** Certificate of Analysis and understanding the underlying analytical methodologies, researchers can confidently use this







critical reagent in their studies, ensuring data integrity and contributing to the successful development of new therapeutics.

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